

# An In-depth Technical Guide to the Physicochemical Properties of Dodecyl Isobutyrate

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## Compound of Interest

Compound Name: *Dodecyl isobutyrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Dodecyl isobutyrate**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodological insights.

## Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **Dodecyl isobutyrate**.

Property	Value	Units	Conditions	Source(s)
Molecular Weight	256.43	g/mol	-	[1]
Molecular Formula	C16H32O2	-	-	[1]
Boiling Point	299.00	°C	@ 760.00 mm Hg	[1]
Specific Gravity	0.85400 to 0.86000	-	@ 20.00 °C	[1]
Refractive Index	1.43200 to 1.43600	-	@ 20.00 °C	[1]
Flash Point	134.44	°C	TCC	[1]
Vapor Pressure	0.001	mmHg	@ 25.00 °C (estimated)	[1]
Water Solubility	0.04267	mg/L	@ 25 °C (estimated)	[1]
logP (o/w)	6.743	-	(estimated)	[1]
Appearance	Colorless clear liquid	-	(estimated)	[1]
Assay	97.00 to 100.00	%	-	[1]
Acid Value	1.00 max	KOH/g	-	[1]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Dodecyl isobutyrate** are outlined below. These protocols are based on standard analytical techniques.

### 2.1 Determination of Boiling Point

The boiling point of **Dodecyl isobutyrate** can be determined using a distillation method.[2]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating mantle.
- Procedure:
  - A sample of **Dodecyl isobutyrate** is placed in the distillation flask along with boiling chips.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the vapor temperature.
  - The sample is heated gently.
  - The temperature at which the liquid boils and a steady stream of condensate is collected is recorded as the boiling point.[\[2\]](#)

## 2.2 Determination of Specific Gravity

The specific gravity of **Dodecyl isobutyrate**, a liquid, can be determined using a hydrometer or a pycnometer as described in ASTM D891.[\[1\]](#)[\[3\]](#)

- Apparatus: Hydrometer, pycnometer, and a temperature-controlled water bath.
- Procedure (Hydrometer Method):
  - The **Dodecyl isobutyrate** sample is brought to the specified temperature (20.00 °C).[\[1\]](#)
  - The sample is placed in a cylinder of appropriate size.
  - A hydrometer is gently lowered into the sample.
  - The reading on the hydrometer scale at the point where the liquid surface meets the stem is recorded as the specific gravity.[\[1\]](#)
- Procedure (Pycnometer Method):
  - The mass of a clean, dry pycnometer is determined.
  - The pycnometer is filled with the **Dodecyl isobutyrate** sample and its mass is determined at a controlled temperature.

- The pycnometer is then emptied, cleaned, and filled with a reference substance (typically water) and its mass is determined at the same temperature.
- The specific gravity is calculated from the ratio of the mass of the **Dodecyl isobutyrate** to the mass of the water.[3]

## 2.3 Determination of Refractive Index

The refractive index of **Dodecyl isobutyrate** can be measured using a refractometer.[4]

- Apparatus: A refractometer (e.g., an Abbe refractometer).
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - A few drops of the **Dodecyl isobutyrate** sample are placed on the prism of the refractometer.
  - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus.
  - The refractive index is read from the instrument's scale. The measurement is temperature-dependent and is typically performed at 20.00 °C.[1][4]

## 2.4 Determination of Flash Point

The flash point of **Dodecyl isobutyrate** can be determined using a closed-cup method, such as the Tag Closed-Cup (TCC) method.[1][5]

- Apparatus: A Tag Closed-Cup flash point tester.
- Procedure:
  - A specified volume of the **Dodecyl isobutyrate** sample is placed in the test cup.
  - The cup is heated at a slow, constant rate.

- At regular temperature intervals, a small flame is introduced into the vapor space of the cup.
- The flash point is the lowest temperature at which the vapors of the liquid ignite.[5]

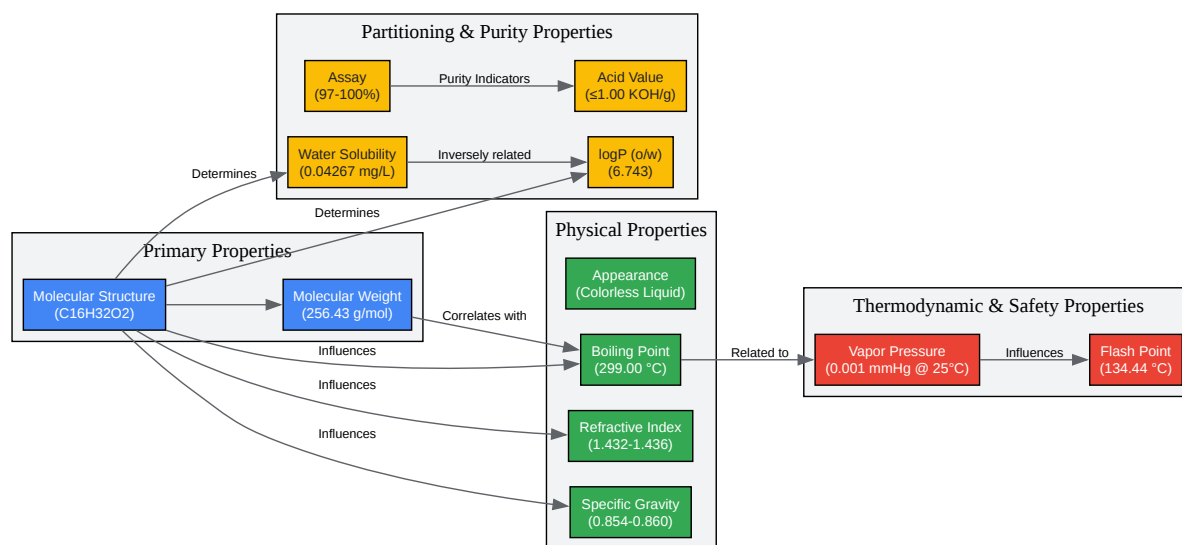
## 2.5 Determination of Solubility

The solubility of **Dodecyl isobutyrate** in water and other solvents can be determined by the following method.[6]

- Apparatus: Test tubes, vortex mixer, and an analytical balance.
- Procedure:
  - A small, accurately weighed amount of **Dodecyl isobutyrate** is placed in a test tube.
  - A known volume of the solvent (e.g., water) is added in small increments.
  - After each addition, the mixture is vigorously agitated.
  - The point at which the **Dodecyl isobutyrate** completely dissolves is noted, and the solubility is calculated. Given its low estimated water solubility, analytical techniques such as chromatography may be required for precise quantification.[1][6]

## Visualization of Physicochemical Property Relationships

The following diagram illustrates the logical connections between the fundamental and derived physicochemical properties of **Dodecyl isobutyrate**.



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Figure 1: Interrelationships of **Dodecyl Isobutyrate**'s Physicochemical Properties.

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